

# Personal protective equipment for handling 2-Ethoxypropene

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## Compound of Interest

Compound Name: 2-Ethoxypropene

Cat. No.: B049133

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## Essential Safety and Handling Guide for 2-Ethoxypropene

This guide provides immediate, essential safety and logistical information for the handling of **2-Ethoxypropene** in a laboratory setting. Adherence to these protocols is critical for mitigating risks and ensuring a safe working environment for researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-Ethoxypropene**
- Synonyms: 2-ethoxyprop-1-ene, Ethyl isopropenyl ether
- CAS Number: 926-66-9

## Hazard Identification and Classification

**2-Ethoxypropene** is a hazardous chemical that requires careful handling. The primary hazards are summarized in the table below.

Hazard Classification	GHS Hazard Statement
Flammable liquids (Category 2)	H225: Highly flammable liquid and vapor[1][2]
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[1][3]
Serious eye damage/eye irritation (Category 2)	H319: Causes serious eye irritation[1][3]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1][3]
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[3]

## Personal Protective Equipment (PPE)

The proper selection and use of Personal Protective Equipment (PPE) are mandatory to prevent exposure to **2-Ethoxypropene**.

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN166 (EU) or NIOSH (US) standards.[4]
Skin Protection	Fire/flame resistant and impervious clothing, such as a chemically resistant lab coat or apron. Chemical-resistant gloves.	Clothing should be worn to prevent skin contact. Gloves must be inspected before each use and comply with EN 374 (EU) or ASTM F739 (US) standards.[3]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded, or if irritation or other symptoms are experienced.	Must be a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

## Handling and Storage Procedures

#### Operational Plan:

- Ventilation: Always handle **2-Ethoxypropene** in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[4\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as the substance is highly flammable.[\[2\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[\[2\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling.[\[3\]](#)

#### Storage Plan:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep cool.[\[2\]](#)

## Emergency Procedures and Disposal

#### First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[3][4]
Eye Contact	Rinse with pure water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3][4]

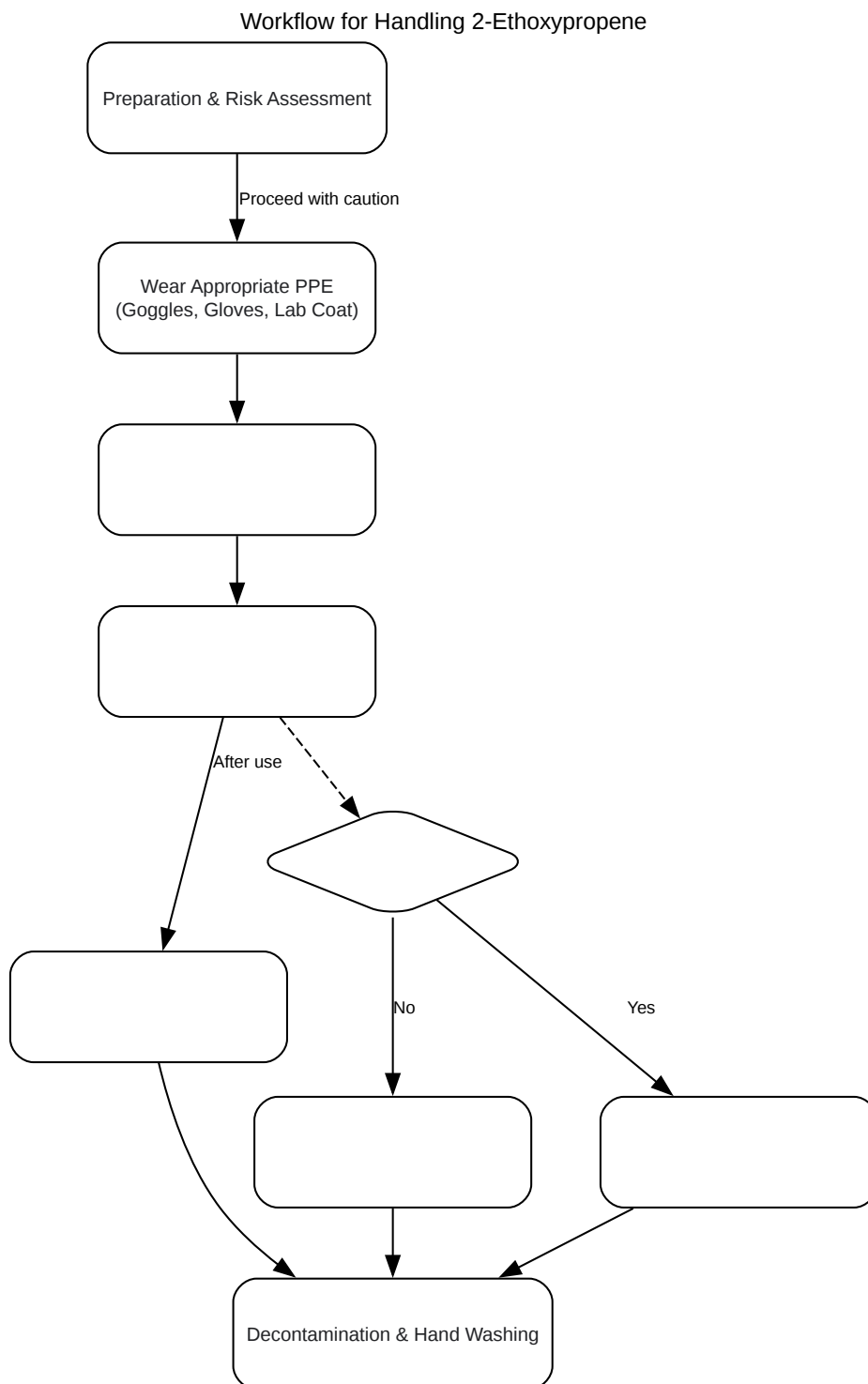
#### Spill and Leak Procedures:

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Containment and Cleaning: Absorb with an inert material (e.g., sand, universal binder) and place in a suitable, closed container for disposal.[3]

#### Disposal Plan:

- Dispose of contents and container in accordance with local, regional, national, and international regulations. This should typically be done through an approved waste disposal plant.[2][3]
- Contaminated packaging should be handled in the same way as the substance itself.[3]

## Workflow for Handling 2-Ethoxypropene



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Caption: A logical workflow for the safe handling of **2-Ethoxypropene**.

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